

5,7-Dinitrooxindole chemical properties and structure

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Compound of Interest

Compound Name: **5,7-Dinitrooxindole**

Cat. No.: **B1333236**

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5,7-Dinitrooxindole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and synthesis of **5,7-dinitrooxindole**. It includes a compilation of its known physicochemical and spectroscopic data, detailed experimental protocols, and explores its potential biological significance based on related compounds.

Chemical Structure and Identification

5,7-Dinitrooxindole is a heterocyclic aromatic compound featuring an oxindole core with two nitro group substituents.

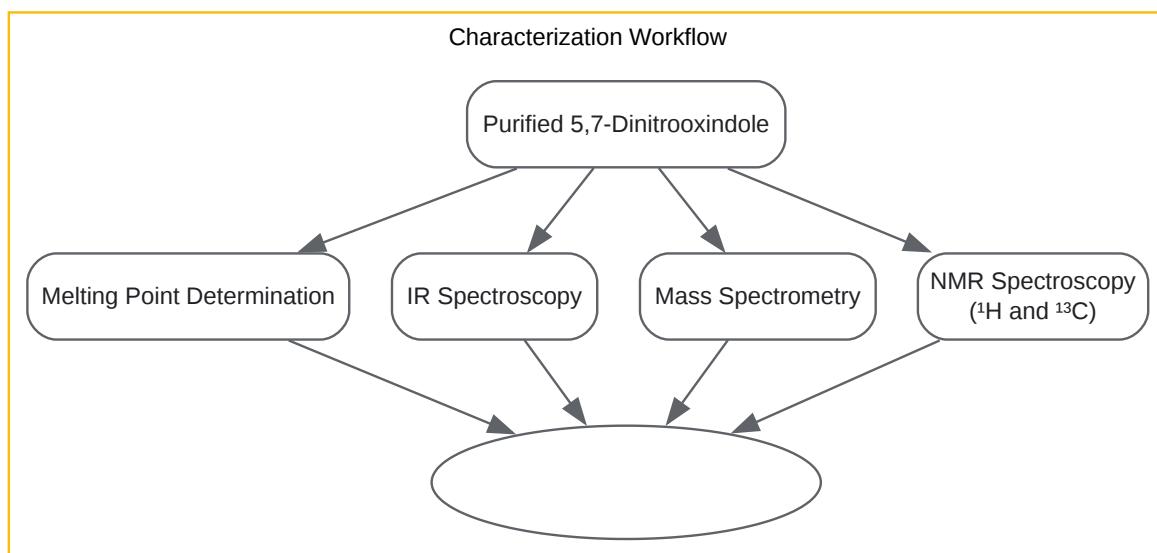
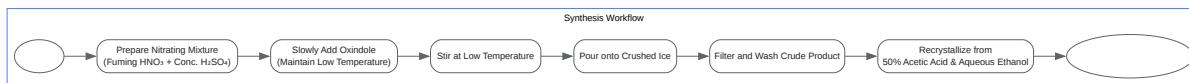
IUPAC Name: 5,7-dinitro-1,3-dihydroindol-2-one[1]

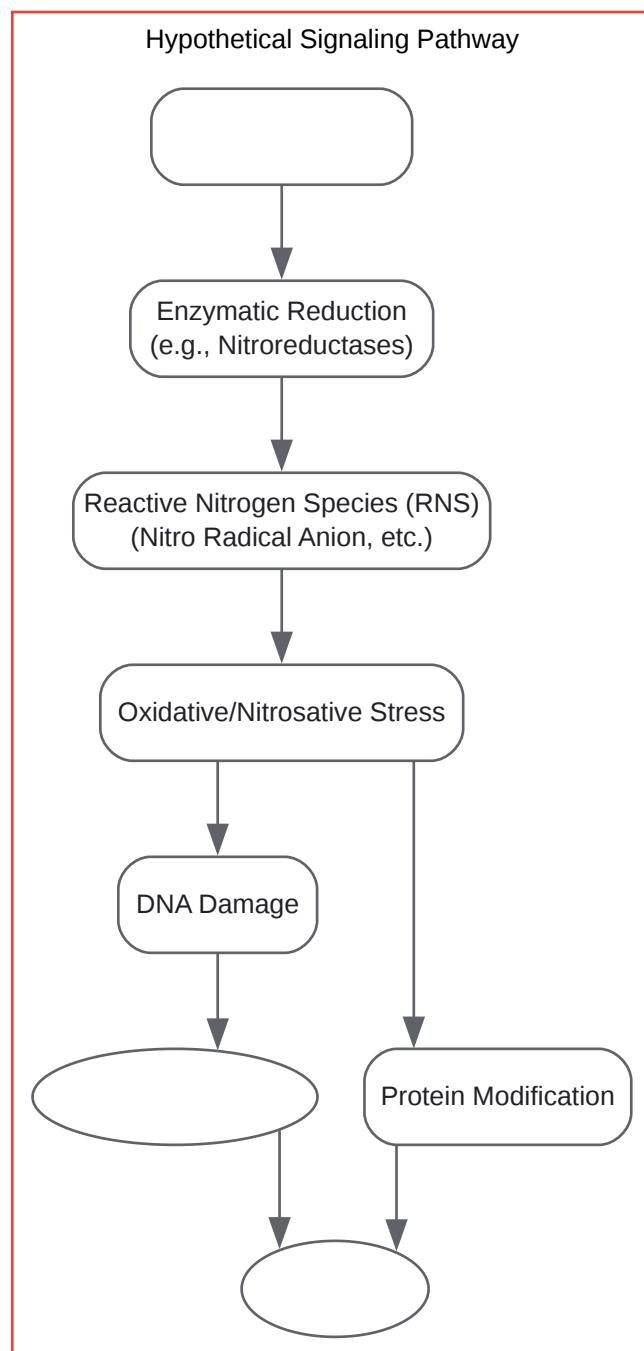
CAS Number: 30490-21-2[1]

Molecular Formula: C₈H₅N₃O₅[1]

Canonical SMILES: C1C2=C(C(=CC(=C2)--INVALID-LINK--[O-])--INVALID-LINK--[O-])NC1=O[1]

Chemical Structure:





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References

- 1. 5,7-Dinitrooxindole | C8H5N3O5 | CID 2773399 - PubChem [pubchem.ncbi.nlm.nih.gov]
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